

# An In-depth Technical Guide to the Thermochemical Properties of Gamma-Valerolactone (GVL)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Gamma-Valerolactone*

Cat. No.: *B192634*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Gamma-Valerolactone** (GVL), a bio-based platform chemical derived from lignocellulosic biomass, is gaining significant attention as a sustainable solvent and a versatile building block for the synthesis of value-added chemicals and biofuels. A thorough understanding of its thermochemical properties is paramount for the design, optimization, and safety assessment of chemical processes involving GVL. This technical guide provides a comprehensive overview of the key thermochemical properties of GVL, details the experimental protocols for their determination, and presents the data in a structured format for ease of reference.

## Core Thermochemical Properties

The fundamental thermochemical properties of a substance dictate its energetic behavior in chemical reactions and physical transformations. For **Gamma-Valerolactone**, the most critical of these properties include the standard enthalpy of formation, standard enthalpy of combustion, enthalpy of vaporization, heat capacity, and standard molar entropy.

## Data Presentation

The following tables summarize the available quantitative data for the key thermochemical properties of **Gamma-Valerolactone**.

Table 1: Standard Enthalpy of Formation and Combustion of **Gamma-Valerolactone**

Property	Value	Units	Temperature (K)	Pressure (kPa)	Method
Standard Molar Enthalpy of Formation (liquid), $\Delta_f H^\ominus(l)$	-461.3	$\text{kJ}\cdot\text{mol}^{-1}$	298.15	100	Not Specified
Standard Molar Enthalpy of Combustion (liquid), $\Delta_c H^\ominus(l)$	-2649.6	$\text{kJ}\cdot\text{mol}^{-1}$	298.15	100	Not Specified

Table 2: Enthalpy of Vaporization of **Gamma-Valerolactone**

Enthalpy of Vaporization, $\Delta_{\text{vap}} H$	Temperature (K)	Value ( $\text{kJ}\cdot\text{mol}^{-1}$ )	Method
$\Delta_{\text{lg}} H$	298.15	$54.6 \pm 0.2$	Calculated from vapor pressure data
$\Delta_{\text{lg}} H$	298.15	53.9	Not Specified
$\Delta_{\text{lg}} H$	298.15	54.8	Not Specified

Table 3: Liquid Heat Capacity of **Gamma-Valerolactone**

Temperature (K)	Molar Heat Capacity, $C_{p,m(l)}$ ( $J \cdot mol^{-1} \cdot K^{-1}$ )
298.15	171.7
303.15	173.2
313.15	176.1
323.15	179.1
333.15	182.1
343.15	185.1
353.15	188.1
363.15	191.2
373.15	194.2
383.15	197.3
393.15	200.3
403.15	203.4
413.15	206.4
423.15	209.5
433.15	212.5
443.15	215.6
453.15	218.6
463.15	221.7
473.15	224.7

Note on Standard Molar Entropy: An experimental value for the standard molar entropy ( $S^\circ$ ) of **Gamma-Valerolactone** was not explicitly found in the surveyed literature. However, it can be determined experimentally by measuring the heat capacity ( $C_p$ ) as a function of temperature from near absolute zero to the desired temperature and integrating  $C_p/T$  versus  $T$ . The area under this curve provides the absolute entropy.[1]

## Experimental Protocols

The accurate determination of thermochemical properties relies on precise and well-defined experimental methodologies. Below are detailed protocols for the key experiments cited in the determination of GVL's thermochemical data.

### Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion is determined using a bomb calorimeter, which measures the heat released during a complete combustion reaction under constant volume conditions.

- **Sample Preparation:** A precisely weighed sample of high-purity **Gamma-Valerolactone** (typically around 1 gram) is placed in a crucible within the bomb calorimeter. A known length of ignition wire is connected to the electrodes and placed in contact with the sample.
- **Bomb Assembly and Pressurization:** The bomb is sealed and purged with a small amount of oxygen to remove atmospheric nitrogen. It is then filled with high-purity oxygen to a pressure of approximately 30 atm. A small, known amount of distilled water is added to the bomb to ensure that all water formed during combustion is in the liquid state.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in the calorimeter's insulated container. The system is allowed to reach thermal equilibrium, and the initial temperature is recorded with high precision.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the ignition wire. The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The corrected temperature rise is determined by accounting for heat exchange with the surroundings. The energy equivalent of the calorimeter (calorimeter constant) is determined by burning a standard substance with a known enthalpy of combustion, such as benzoic acid. The heat of combustion of the GVL sample is then calculated from the corrected temperature rise, the calorimeter constant, and corrections for the heat of formation of nitric acid and the heat of combustion of the ignition wire.

## Determination of Heat Capacity using Tian-Calvet Calorimetry

The heat capacity of liquid GVL as a function of temperature is measured using a Tian-Calvet type calorimeter, which is a type of heat-flux differential scanning calorimeter (DSC).

- **Sample Preparation:** A known mass of high-purity GVL is hermetically sealed in a sample crucible. An empty, identical crucible is used as a reference.
- **Calorimeter Setup:** The sample and reference crucibles are placed in the calorimeter's measurement chambers.
- **Temperature Program:** The calorimeter is subjected to a precise temperature program, which involves heating the sample and reference at a constant rate over the desired temperature range (e.g., 262 K to 358 K).
- **Heat Flow Measurement:** The instrument measures the differential heat flow between the sample and the reference crucible required to maintain them at the same temperature. This differential heat flow is directly proportional to the heat capacity of the sample.
- **Data Analysis:** The heat capacity of the GVL sample is calculated by comparing the measured heat flow with that of a standard material with a well-known heat capacity, such as sapphire, under the same experimental conditions.

## Determination of Vapor Pressure using the Static Method

The vapor pressure of GVL at different temperatures is determined using a static apparatus.

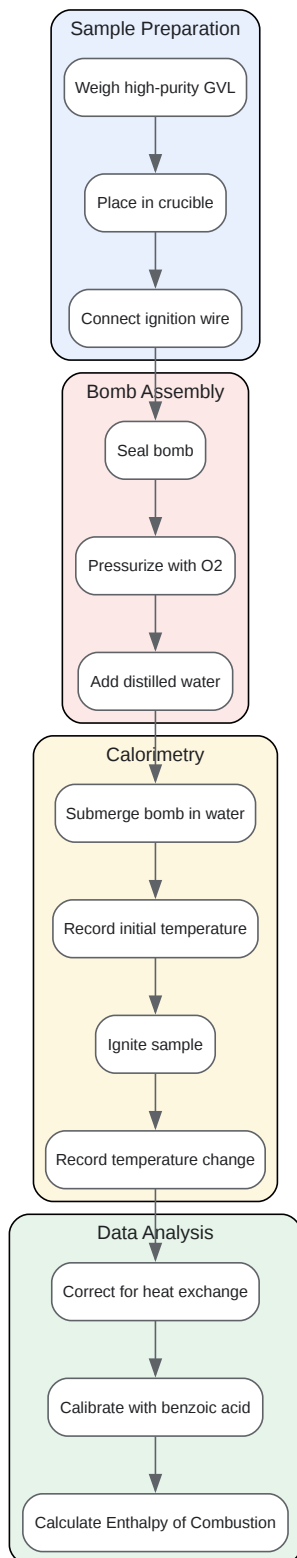
- **Sample Preparation:** A sample of high-purity, degassed GVL is introduced into a thermostated equilibrium cell. The degassing is crucial to remove any dissolved gases that could contribute to the total pressure.
- **Apparatus Setup:** The equilibrium cell is connected to a high-precision pressure transducer and a vacuum system. The temperature of the cell is controlled with a high-precision thermostat.

- **Measurement Procedure:** The sample is frozen and the apparatus is evacuated to a high vacuum. The sample is then melted and allowed to reach thermal equilibrium at a set temperature. The pressure inside the cell, which corresponds to the vapor pressure of GVL at that temperature, is recorded.
- **Data Collection:** This procedure is repeated at various temperatures to obtain a vapor pressure curve. The temperature range for these measurements can vary, for instance, from 238 K to 363 K.

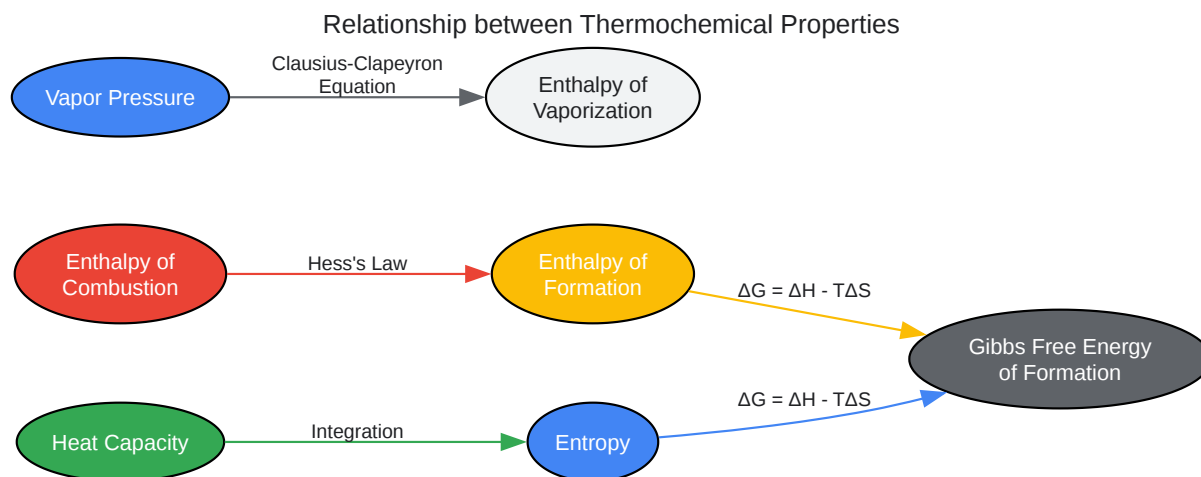
## Visualizations

The following diagrams illustrate key experimental workflows and relationships relevant to the thermochemical properties of **Gamma-Valerolactone**.

## Experimental Workflow for Enthalpy of Combustion Determination

[Click to download full resolution via product page](#)

Caption: Workflow for determining the enthalpy of combustion of GVL.



[Click to download full resolution via product page](#)

Caption: Interrelation of key thermochemical properties of GVL.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Entropy Changes and the Third Law of Thermodynamics [saylordotorg.github.io]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Properties of Gamma-Valerolactone (GVL)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192634#thermochemical-properties-of-gamma-valerolactone]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)